

# physical and chemical properties of isocytosine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isocytosine*

Cat. No.: *B114539*

[Get Quote](#)

## Isocytosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Isocytosine**, a structural isomer of the canonical nucleobase cytosine, is a pyrimidine derivative of significant interest in the fields of chemical biology, synthetic biology, and drug development. Its unique hydrogen bonding capabilities and tautomeric properties make it a valuable tool for the creation of unnatural base pairs, the study of nucleic acid structure and recognition, and the development of novel therapeutic agents. This technical guide provides an in-depth overview of the core physical and chemical properties of **isocytosine**, detailed experimental protocols for its synthesis and characterization, and a discussion of its applications in research and drug discovery.

### Core Physical and Chemical Properties

**Isocytosine**, also known as 2-aminouracil, possesses distinct properties that differentiate it from its canonical counterpart, cytosine. These properties are summarized below.

### Physical Properties

The key physical properties of **isocytosine** are presented in Table 1. **Isocytosine** is a white to off-white solid with a high melting point, indicating strong intermolecular forces in its crystalline state.<sup>[1][2]</sup> Its solubility is limited in water but can be enhanced in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and hot acetic acid.<sup>[1][2]</sup>

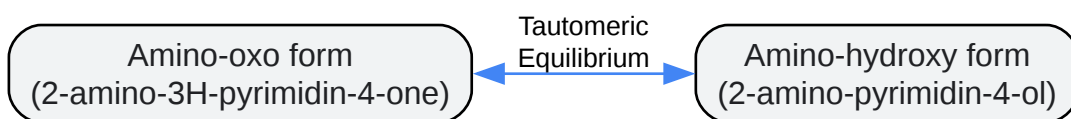
Table 1: Physical Properties of **Isocytosine**

| Property                          | Value   | References |
|-----------------------------------|---|------------|
| Molecular Formula                 | C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O  | [3]        |
| Molecular Weight                  | 111.1 g/mol   | [3]        |
| CAS Number                        | 108-53-2  | [3]        |
| Appearance                        | White to off-white solid/crystalline powder   | [1][2]     |
| Melting Point                     | 275 - 280 °C  | [3][4][5]  |
| Solubility                        | Sparingly soluble in water (~0.2 g/L at 25°C). Soluble in DMF, DMSO, hot water, and acetic acid (50 mg/ml with heat). | [1][2][3]  |
| UV Absorption (λ <sub>max</sub> ) | 225 nm, 273 nm (in 0.1 N NaOH); 215 nm, 257 nm (in 0.1 N HCl)   | [3]        |
| pKa                               | 9.59 ± 0.40 (Predicted)   | [1]        |

## Chemical Properties

The chemical behavior of **isocytosine** is largely dictated by its aromatic pyrimidine ring, the presence of amino and hydroxyl groups, and its capacity for tautomerism.

A critical feature of **isocytosine** is its existence in different tautomeric forms. In solution and in the solid state, **isocytosine** exists as a mixture of at least two stable tautomers: the amino-oxo form (2-amino-3H-pyrimidin-4-one) and the amino-hydroxy form (2-amino-pyrimidin-4-ol).[6][7] This contrasts with guanine, which strongly prefers its canonical tautomer.[6] The ability of **isocytosine** to present different hydrogen bonding faces through its tautomers is fundamental to its use in expanded genetic alphabets.[6] The crystal structure of **isocytosine** reveals that two distinct tautomers co-crystallize in a 1:1 ratio, forming hydrogen-bonded pairs analogous to the guanine-cytosine pairing in DNA.[8]



[Click to download full resolution via product page](#)

Caption: Tautomeric equilibrium of **isocytosine**.

**Isocytosine** can form a stable base pair with isoguanine through three hydrogen bonds, mimicking the Watson-Crick pairing of cytosine and guanine.[3] This property has been exploited in the development of "hachimoji" DNA and RNA, which expands the genetic alphabet from four to eight bases.[9] The enzymatic recognition and incorporation of the **isocytosine**-isoguanine pair has been demonstrated, highlighting its potential for in vivo applications.[3]

**Isocytosine** serves as a versatile intermediate for the chemical modification of nucleosides.[1] [2] The amino and hydroxyl groups can be targeted for various chemical transformations to produce a range of derivatives with potential biological activities. For instance, **isocytosine** has been incorporated into antiviral compounds.[3]

## Experimental Protocols

### Synthesis of Isocytosine

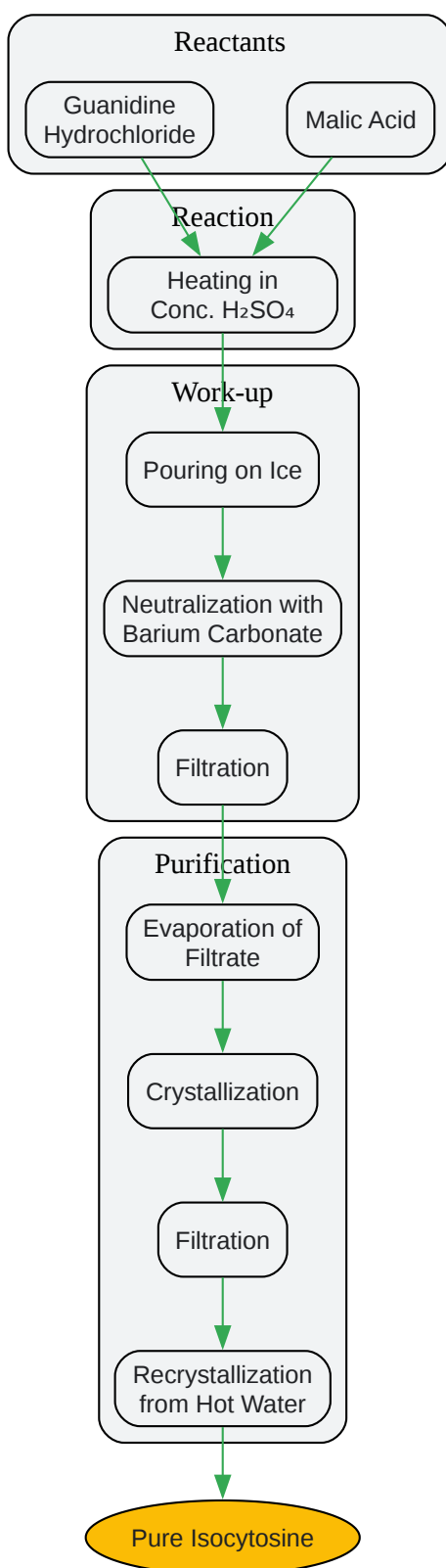
A common and effective method for the synthesis of **isocytosine** is through the condensation of guanidine with malic acid in the presence of a strong acid.[1][6]

Materials:

- Guanidine hydrochloride
- Malic acid
- Concentrated sulfuric acid
- Ice
- Barium carbonate

Procedure:

- A solution of guanidine is prepared. For better yields, guanidine hydrochloride is preferred over guanidine carbonate.[1]
- Finely pulverized malic acid is added to the guanidine solution.
- The mixture is heated on a steam bath with vigorous stirring. The reaction progress is monitored by the cessation of carbon monoxide evolution. Heating is continued for an additional 30 minutes after gas evolution stops.[1]
- The reaction mixture is cooled to room temperature and then poured onto ice.[1]
- A paste of barium carbonate is added in slight excess to neutralize the acid. The mixture is stirred for several hours and left to stand overnight.
- The mixture is heated to 50°C, and the resulting barium sulfate and excess barium carbonate are removed by filtration.[1]
- The filtrate is concentrated by evaporation until crystallization begins.
- The solution is cooled, and the crystalline **isocytosine** is collected by filtration.[1]
- The crude product can be recrystallized from hot water to yield white prisms of pure **isocytosine**. [1]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **isocytosine**.

## Characterization Methods

Standard analytical techniques are employed to confirm the identity and purity of synthesized **isocytosine**.

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the molecular structure of **isocytosine**. In solution, due to the rapid tautomeric equilibrium, only averaged NMR signals are typically observed.[10] Solid-state NMR can be used to observe the distinct tautomers present in the crystalline form.[10]

Table 2: NMR Spectroscopy Data

| Nucleus             | Solvent     | Chemical Shift (ppm)   | Reference |
|---------------------|-------------|--|-----------|
| $^1\text{H}$ NMR    | DMSO- $d_6$ | Varies with concentration and tautomeric form                      | [11]      |
| $^{13}\text{C}$ NMR | -           | Data not readily available in provided results                     | -         |
| $^{15}\text{N}$ NMR | Solid-state | Distinct signals for different nitrogen atoms in the two tautomers | [7]       |

Single-crystal X-ray diffraction is a powerful technique to determine the precise three-dimensional structure of **isocytosine** in the solid state. This method has been instrumental in confirming the co-existence of two tautomers in the crystal lattice and their hydrogen bonding interactions.[8] The crystals of **isocytosine** are monoclinic with the space group  $P2_1/n$ . [8]

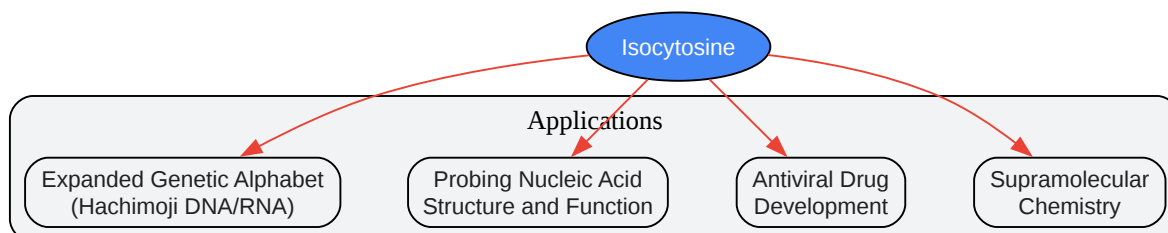
Table 3: Crystallographic Data for **Isocytosine**

| Parameter                   | Value   | Reference |
|-----------------------------|---|-----------|
| Crystal System              | Monoclinic  | [8]       |
| Space Group                 | P2 <sub>1</sub> /n  | [8]       |
| Unit Cell Dimensions        | a = 8.745 Å, b = 11.412 Å, c = 10.414 Å, $\beta$ = 94.79° | [8]       |
| Molecules per Unit Cell (Z) | 8   | [8]       |

## Applications in Research and Drug Development

**Isocytosine's** unique properties have led to its use in a variety of research and development applications.

- **Expanded Genetic Alphabet:** As a key component of the **isocytosine**-isoguanine base pair, it is used in the creation of synthetic genetic polymers with expanded information storage capacity.[9]
- **Probing Nucleic Acid Structure:** **Isocytosine** and its derivatives are used as probes to study DNA and RNA structure, recognition, and catalysis.[1][2]
- **Antiviral Drug Development:** The **isocytosine** scaffold has been incorporated into nucleoside analogues that exhibit antiviral properties.[3]
- **Supramolecular Chemistry:** The self-assembly properties of **isocytosine** and its ability to form defined hydrogen-bonded structures are of interest in the field of supramolecular chemistry.



[Click to download full resolution via product page](#)

Caption: Key research applications of **isocytosine**.

## Conclusion

**Isocytosine** is a fundamentally important molecule for researchers and scientists working at the interface of chemistry and biology. Its distinct physical and chemical properties, particularly its tautomerism and hydrogen bonding capabilities, have established it as an invaluable tool in synthetic biology and drug discovery. The well-defined protocols for its synthesis and characterization, as outlined in this guide, provide a solid foundation for its utilization in a wide range of scientific endeavors. As research into synthetic genetics and novel therapeutics continues to advance, the importance of **isocytosine** and its derivatives is poised to grow.

### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Proton transfer in guanine–cytosine base pair analogues studied by NMR spectroscopy and PIMD simulations - Faraday Discussions (RSC Publishing) DOI:10.1039/C8FD00070K [[pubs.rsc.org](https://pubs.rsc.org)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. Isocytosine(108-53-2) <sup>1</sup>H NMR spectrum [[chemicalbook.com](https://chemicalbook.com)]
- 6. Isocytosine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. [cedar.wvu.edu](https://cedar.wvu.edu) [[cedar.wvu.edu](https://cedar.wvu.edu)]
- 8. Construction of Isocytosine Scaffolds via DNA-Compatible Biginelli-like Reaction - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]

- 10. The development of isoguanosine: from discovery, synthesis, and modification to supramolecular structures and potential applications - RSC Advances (RSC Publishing) DOI:10.1039/C9RA09427J [pubs.rsc.org]
- 11. Prediction and experimental validation of solid solutions and isopolymorphs of cytosine/5-flucytosine† - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of isocytosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114539#physical-and-chemical-properties-of-isocytosine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)